

2,2'-Dibromo-1,1'-binaphthyl molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,2'-Dibromo-1,1'-binaphthyl

Cat. No.: B118463

[Get Quote](#)

An In-depth Technical Guide on 2,2'-Dibromo-1,1'-binaphthyl

This guide provides essential information on the molecular properties of **2,2'-Dibromo-1,1'-binaphthyl**, a key intermediate in the synthesis of chiral ligands used in asymmetric catalysis. Its rigid, axially chiral binaphthyl structure is fundamental for inducing enantioselectivity in various chemical reactions.

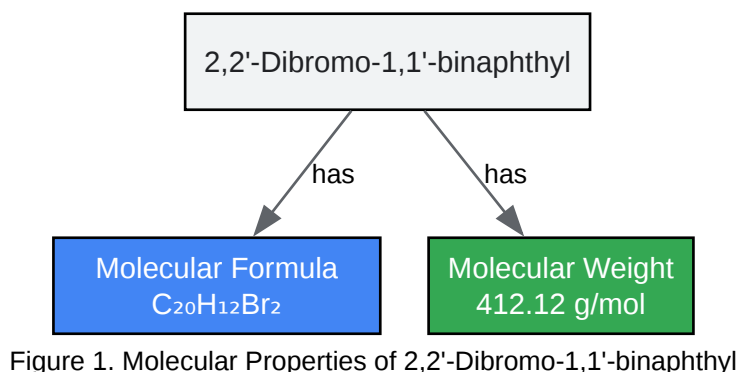
Molecular and Physical Properties

The fundamental molecular data for **2,2'-Dibromo-1,1'-binaphthyl** is crucial for its application in chemical synthesis and material science.

Property	Value	Citations
Molecular Formula	C ₂₀ H ₁₂ Br ₂	[1][2][3][4]
Molecular Weight	412.12 g/mol	[1][2][4]
CAS Number	74866-28-7	[1][3]
Appearance	White to cream powder	[3]
Melting Point	178-183 °C	

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Figure 1. Molecular Properties of **2,2'-Dibromo-1,1'-binaphthyl**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2'-ジブロオ-1,1'-ビナフチル 96% | Sigma-Aldrich [sigmaaldrich.com]
- 2. S-(-)-2,2-DIBROMO-1,1'-BINAPHTHYL | 150024-49-0 [chemicalbook.com]
- 3. H26987.03 [thermofisher.com]
- 4. 2,2'-Dibromo-1,1'-binaphthyl [myskinrecipes.com]
- To cite this document: BenchChem. [2,2'-Dibromo-1,1'-binaphthyl molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118463#2-2-dibromo-1-1-binaphthyl-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com